

# Application Notes & Protocols: In Vivo Imaging of XX-650-23

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## Compound of Interest

Compound Name: XX-650-23

Cat. No.: B15571550

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

**XX-650-23** is a small molecule inhibitor of the cAMP Response Element Binding Protein (CREB), which disrupts the critical interaction between CREB and its co-activator, CREB Binding Protein (CBP).<sup>[1][2][3]</sup> This inhibition leads to the downregulation of CREB target genes, resulting in apoptosis and cell cycle arrest in Acute Myeloid Leukemia (AML) cells.<sup>[1][2]</sup> Given that CREB is overexpressed in a majority of AML patients and is associated with a poorer prognosis, **XX-650-23** is a promising therapeutic candidate.<sup>[2][4]</sup>

For the purpose of these application notes, we will consider a hypothetical near-infrared (NIR) fluorescent conjugate of **XX-650-23**, hereafter referred to as **XX-650-23-NIR**. This document provides a detailed protocol for the in vivo imaging of **XX-650-23-NIR** to investigate its biodistribution and tumor-targeting capabilities in a preclinical mouse model of AML. Imaging in the NIR window (650-900 nm) is advantageous due to reduced tissue autofluorescence and deeper light penetration, enabling sensitive detection of the probe.<sup>[5][6][7]</sup>

## Principle of the Application

This protocol details the use of **XX-650-23-NIR** for non-invasive imaging in live animals. The CREB inhibitor is conjugated to a NIR fluorophore with an emission maximum around 650 nm. When systemically administered to a mouse bearing an AML xenograft, the biodistribution and accumulation of the probe at the tumor site can be monitored over time using a suitable in vivo imaging system. This allows for the assessment of the compound's pharmacokinetic properties and its efficiency in reaching the target tissue.

## Experimental Protocols

### AML Xenograft Mouse Model Development

A bioluminescent AML patient-derived xenograft (PDX) or cell line-derived xenograft model is established to allow for both tracking of the fluorescent probe and monitoring of tumor burden. [\[8\]](#)[\[9\]](#)

Materials:

- HL-60 or other suitable AML cells, transduced to express Firefly Luciferase (Luc).
- Immunocompromised mice (e.g., NOD-SCID IL-2Rgamma null or NSG).
- Sterile PBS.
- Matrigel (optional).
- Cell culture reagents.

Procedure:

- Culture Luc-transduced AML cells (e.g., HL-60-Luc) under standard conditions.
- Harvest cells and resuspend in sterile PBS at a concentration of  $5 \times 10^6$  cells per 100  $\mu$ L. Matrigel can be mixed with the cell suspension to promote tumor formation.
- Inject 100  $\mu$ L of the cell suspension intravenously (IV) via the tail vein of each mouse.[\[1\]](#)
- Monitor tumor engraftment and growth weekly using bioluminescence imaging (BLI). This is typically detectable 7-10 days post-injection.[\[1\]](#)[\[10\]](#)

## Preparation and Administration of XX-650-23-NIR

### Materials:

- **XX-650-23-NIR** fluorescent probe.
- Vehicle solution (e.g., sterile PBS with 5% DMSO and 10% Solutol HS 15, or as recommended by the manufacturer).
- Sterile syringes (0.3-1.0 ml) and needles (27-30 G).[\[11\]](#)

### Procedure:

- Prepare a stock solution of **XX-650-23-NIR** in an appropriate solvent (e.g., 100% DMSO).
- On the day of imaging, dilute the stock solution to the final injection concentration using the vehicle. The final DMSO concentration should be minimized (ideally <5%) to avoid toxicity.
- The recommended dose for imaging is typically determined empirically but can be based on therapeutic doses. For **XX-650-23**, a therapeutic dose of 2.3 mg/kg has been used.[\[1\]](#) A similar molar equivalent of the fluorescent conjugate should be used for imaging studies.
- Administer the prepared **XX-650-23-NIR** solution to the mice via intravenous (IV) tail vein injection.[\[11\]](#)[\[12\]](#) The typical injection volume for a mouse is 5 ml/kg.[\[11\]](#)

## In Vivo Near-Infrared Fluorescence Imaging

### Materials:

- In vivo imaging system equipped for NIR fluorescence imaging (e.g., IVIS Spectrum).
- Anesthesia machine with isoflurane.
- Warming pad.

### Procedure:

- Anesthetize the mouse using isoflurane (2-3% for induction, 1-2% for maintenance).

- Place the mouse on the imaging stage inside the imaging system. A warming pad should be used to maintain body temperature.
- Acquire a baseline fluorescence image before injecting the probe.
- Inject the **XX-650-23**-NIR probe as described in Protocol 2.
- Acquire fluorescence images at multiple time points post-injection (e.g., 30 min, 1h, 2h, 4h, 8h, 24h, 48h) to assess the pharmacokinetics and biodistribution.[\[13\]](#)
- Use an appropriate filter set for the 650 nm NIR dye (e.g., Excitation: 620-640 nm, Emission: 660-680 nm).
- Analyze the images using the system's software to quantify the fluorescence intensity (in radiance or radiant efficiency) in regions of interest (ROIs), such as the tumor and other organs.

## Ex Vivo Organ Biodistribution

Procedure:

- At the final imaging time point, euthanize the mouse.
- Immediately dissect the major organs (e.g., tumor, liver, kidneys, spleen, lungs, heart, muscle, brain).
- Arrange the organs in the in vivo imaging system and acquire a final NIR fluorescence image.
- Quantify the fluorescence intensity for each organ to determine the ex vivo biodistribution of **XX-650-23**-NIR.

## Data Presentation

Quantitative data should be summarized for clear interpretation and comparison.

Table 1: **XX-650-23**-NIR Probe Specifications (Hypothetical)

| Parameter          | Value                |
|--------------------|----------------------|
| Excitation Maximum | ~630 nm              |
| Emission Maximum   | ~650 nm              |
| Molecular Weight   | ~750 g/mol (example) |
| Formulation        | Lyophilized powder   |

| Recommended Vehicle | PBS with 5% DMSO, 10% Solutol |

Table 2: In Vivo Imaging Experimental Parameters

| Parameter            | Recommended Setting                              |
|----------------------|--------------------------------------------------|
| Animal Model         | NSG mice with HL-60-Luc xenograft                |
| Probe Dose           | 1-5 mg/kg (molar equivalent to therapeutic dose) |
| Administration Route | Intravenous (tail vein)                          |
| Anesthesia           | Isoflurane (1-2%)                                |
| Imaging Time Points  | 0.5, 1, 2, 4, 8, 24, 48 hours post-injection     |
| Excitation Filter    | 640 nm                                           |
| Emission Filter      | 680 nm                                           |
| Exposure Time        | Auto or 1-5 seconds                              |
| Binning              | Medium                                           |

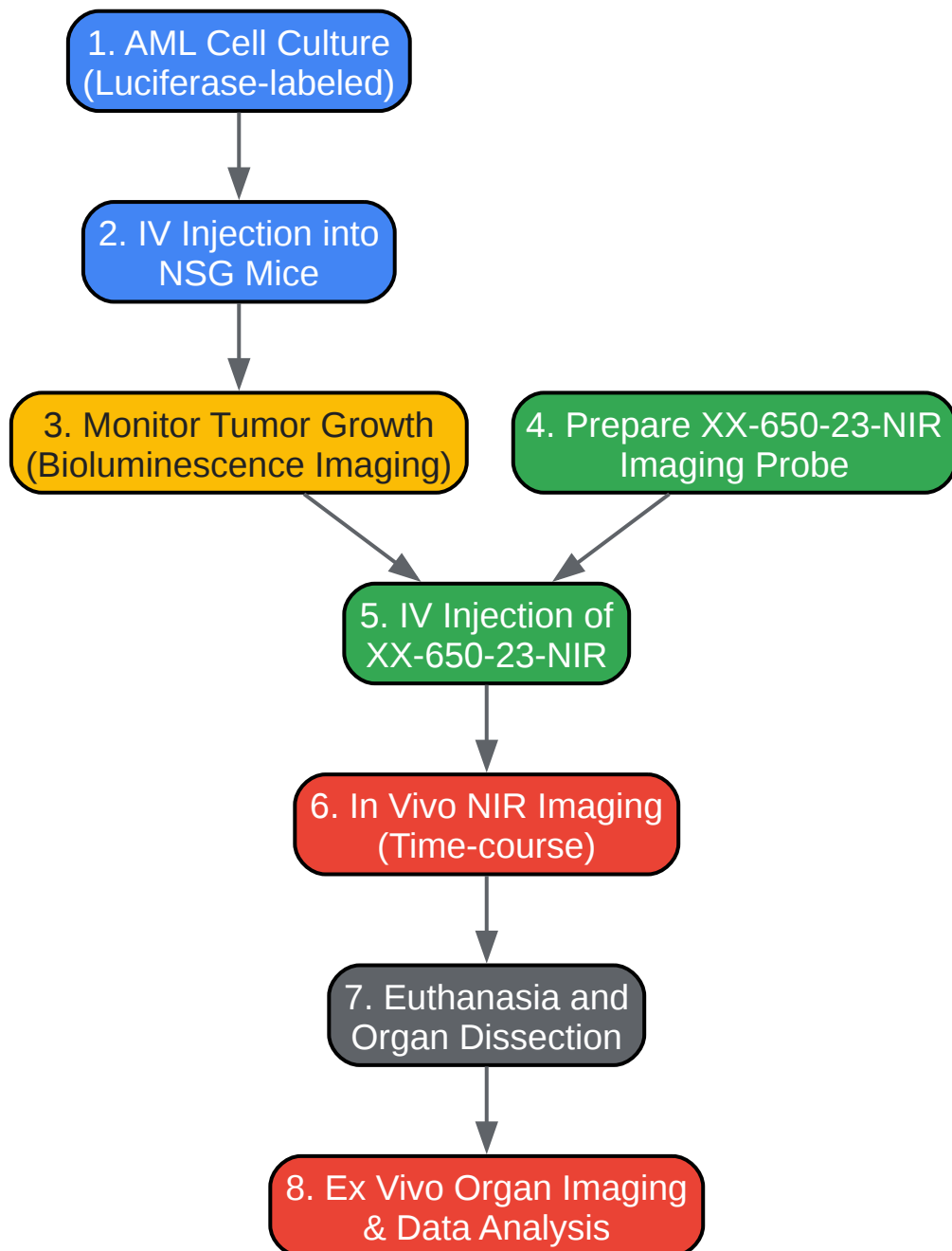
| Field of View (FOV) | 12.8 cm |

## Visualizations

### Signaling Pathway

Caption: CREB signaling pathway in AML and the inhibitory action of **XX-650-23**.

## Experimental Workflow



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Caption: Workflow for in vivo imaging of **XX-650-23-NIR** in an AML mouse model.

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